

Potential off-target effects of PF-06685249

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Compound of Interest

Compound Name: PF-06685249

Cat. No.: B15540997

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Technical Support Center: PF-06685249

This technical support center provides researchers, scientists, and drug development professionals with information regarding the potential off-target effects of **PF-06685249**, a potent, orally active, allosteric activator of AMP-activated protein kinase (AMPK).

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of **PF-06685249**?

A1: **PF-06685249**, also known as PF-249, is a potent and selective allosteric activator of AMP-activated protein kinase (AMPK).[1] It specifically targets AMPK heterotrimers containing the $\beta 1$ subunit.[2][3] Its activation of AMPK leads to the modulation of various pathways involved in cellular energy homeostasis.[2]

Q2: What is the known selectivity profile of **PF-06685249**?

A2: **PF-06685249** demonstrates high selectivity for AMPK isoforms containing the $\beta 1$ subunit. It potently activates human AMPK $\alpha 1\beta 1\gamma 1$ and $\alpha 2\beta 1\gamma 1$ with EC50 values of 8 nM and 6 nM, respectively. In contrast, it shows minimal activity on AMPK isoforms containing the $\beta 2$ subunit ($\alpha 1\beta 2\gamma 1$, $\alpha 2\beta 2\gamma 1$, and $\alpha 2\beta 2\gamma 3$) at concentrations up to 40 μ M.[3] Additionally, it has been

reported to be selective over a panel of unspecified receptors, channels, and phosphodiesterases at a concentration of 10 μ M.[3]

Q3: Has a comprehensive kinome scan been published for **PF-06685249**?

A3: Based on publicly available information, a comprehensive kinome scan profiling **PF-06685249** against a broad panel of kinases has not been published. Therefore, its interaction with other kinases at various concentrations is not fully characterized in the public domain.

Q4: What are the potential therapeutic applications of **PF-06685249**?

A4: **PF-06685249** has been investigated for its potential therapeutic effects in diabetic nephropathy.[1][2] In preclinical models, its activation of AMPK in the kidney has been shown to reduce proteinuria and improve kidney function.[2][3]

Troubleshooting Guides

Issue 1: Unexpected cellular phenotype observed after treatment with **PF-06685249**.

- Possible Cause: The observed phenotype may be due to an off-target effect of **PF-06685249**, where it interacts with proteins other than AMPK β 1-containing isoforms.
- Troubleshooting Steps:
 - Confirm On-Target Activity: Verify that **PF-06685249** is activating AMPK in your experimental system. This can be done by measuring the phosphorylation of downstream AMPK substrates, such as Acetyl-CoA Carboxylase (ACC), via Western blot.
 - Titrate Compound Concentration: Determine the minimal effective concentration of **PF-06685249** that elicits the desired on-target effect. Use this concentration for subsequent experiments to minimize potential off-target effects.
 - Use a Structurally Unrelated AMPK Activator: Compare the phenotype induced by **PF-06685249** with that of another AMPK activator with a different chemical scaffold. If the phenotype is consistent, it is more likely to be an on-target effect.
 - Perform Off-Target Validation: If an off-target effect is suspected, proceed with the experimental protocols outlined below to identify potential off-target interactions.

Issue 2: High levels of cytotoxicity observed at effective concentrations.

- Possible Cause: While **PF-06685249** is designed to be selective, high concentrations may lead to off-target kinase inhibition or other cellular toxicities.[\[4\]](#)
- Troubleshooting Steps:
 - Determine the IC50 for Cytotoxicity: Perform a dose-response curve to determine the concentration at which **PF-06685249** induces 50% cell death in your cell line.
 - Compare with On-Target EC50: Compare the cytotoxicity IC50 with the EC50 for AMPK activation. A large window between the two values suggests that the cytotoxicity may be an off-target effect.
 - Investigate Apoptosis Pathways: Use assays to determine if the observed cytotoxicity is due to apoptosis or necrosis. This can provide clues about the potential off-target pathways involved.
 - Consider Compound Solubility: Ensure that the compound is fully soluble in your cell culture media at the concentrations used, as precipitation can lead to non-specific toxic effects.[\[4\]](#)

Data Presentation

Table 1: On-Target Activity of **PF-06685249**

Target Isoform	EC50 (nM)
Human AMPK $\alpha 1\beta 1\gamma 1$	8
Human AMPK $\alpha 2\beta 1\gamma 1$	6

Data sourced from Cayman Chemical product information sheet.[\[3\]](#)

Table 2: Known Selectivity of **PF-06685249**

Off-Target Isoform	Concentration Tested	Observation
Human AMPK $\alpha 1\beta 2\gamma 1$	40 μ M	Minimal Activity
Human AMPK $\alpha 2\beta 2\gamma 1$	40 μ M	Minimal Activity
Human AMPK $\alpha 2\beta 2\gamma 3$	40 μ M	Minimal Activity
Panel of receptors, channels, and phosphodiesterases	10 μ M	Selective (specific panel members not disclosed)

Data sourced from Cayman Chemical product information sheet.[\[3\]](#)

Experimental Protocols

Protocol 1: Kinome-Wide Off-Target Screening (General Protocol)

This protocol describes a general approach for identifying potential kinase off-targets using a competitive binding assay, such as the KINOMEScan™ platform.

- **Compound Preparation:** Prepare a stock solution of **PF-06685249** in a suitable solvent (e.g., DMSO) at a concentration significantly higher than its on-target EC50 (e.g., 10 μ M).
- **Kinase Panel Selection:** Choose a commercially available kinase profiling service that offers a broad panel of human kinases (e.g., >400 kinases).
- **Competition Binding Assay:**
 - The service will typically incubate a fixed concentration of your compound with a panel of DNA-tagged kinases and an immobilized, active-site directed ligand.[\[5\]](#)
 - **PF-06685249** will compete with the immobilized ligand for binding to the ATP-binding site of each kinase.[\[5\]](#)
- **Quantification:** The amount of kinase bound to the immobilized ligand is quantified, often using qPCR to measure the associated DNA tag.[\[5\]](#)
- **Data Analysis:** The results are typically expressed as the percentage of the kinase that is inhibited by your compound compared to a vehicle control. A lower amount of recovered

kinase indicates that your compound has bound to and inhibited the kinase.[\[5\]](#)

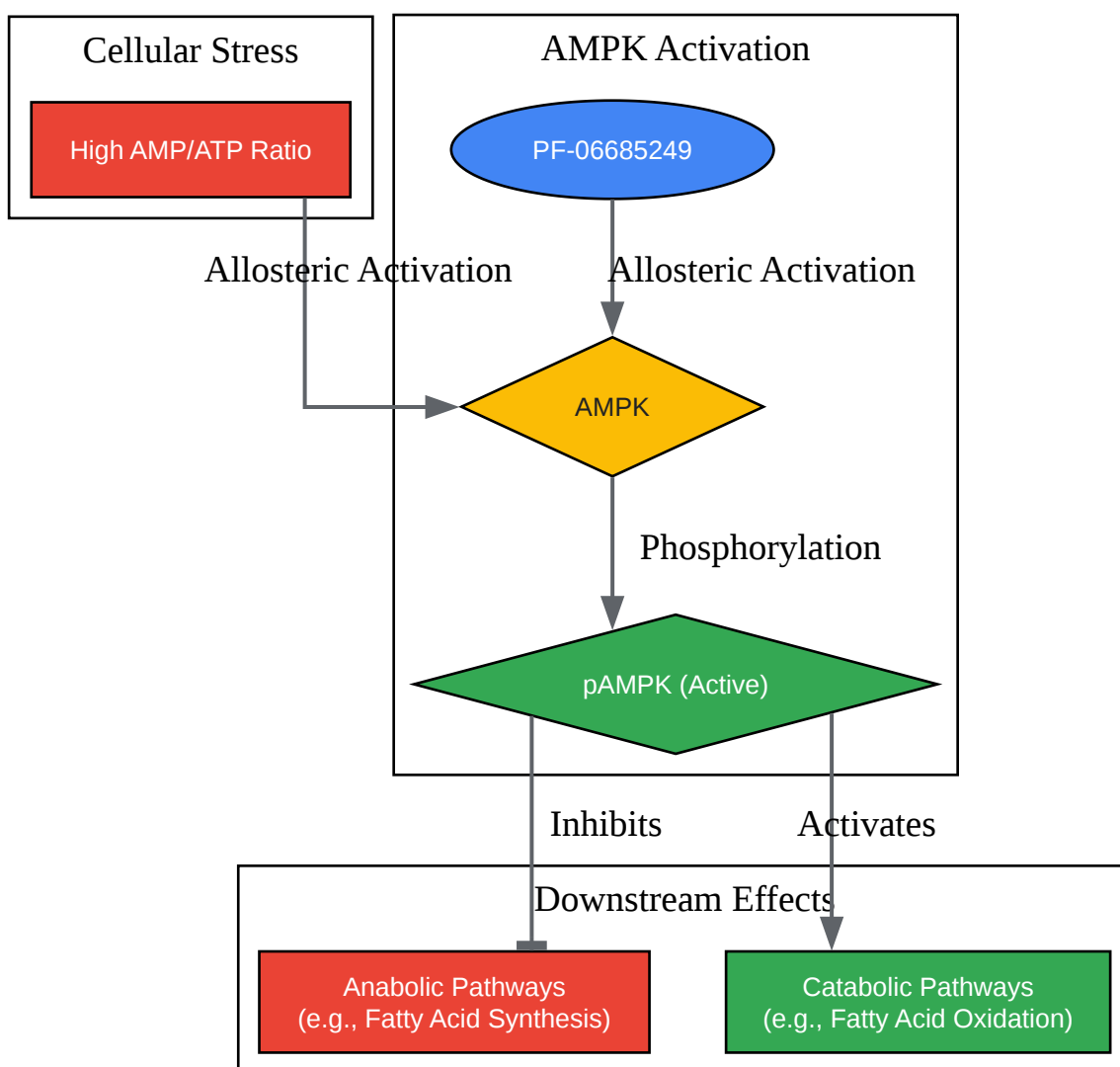
Protocol 2: Cellular Validation of Potential Off-Target Effects via Western Blotting

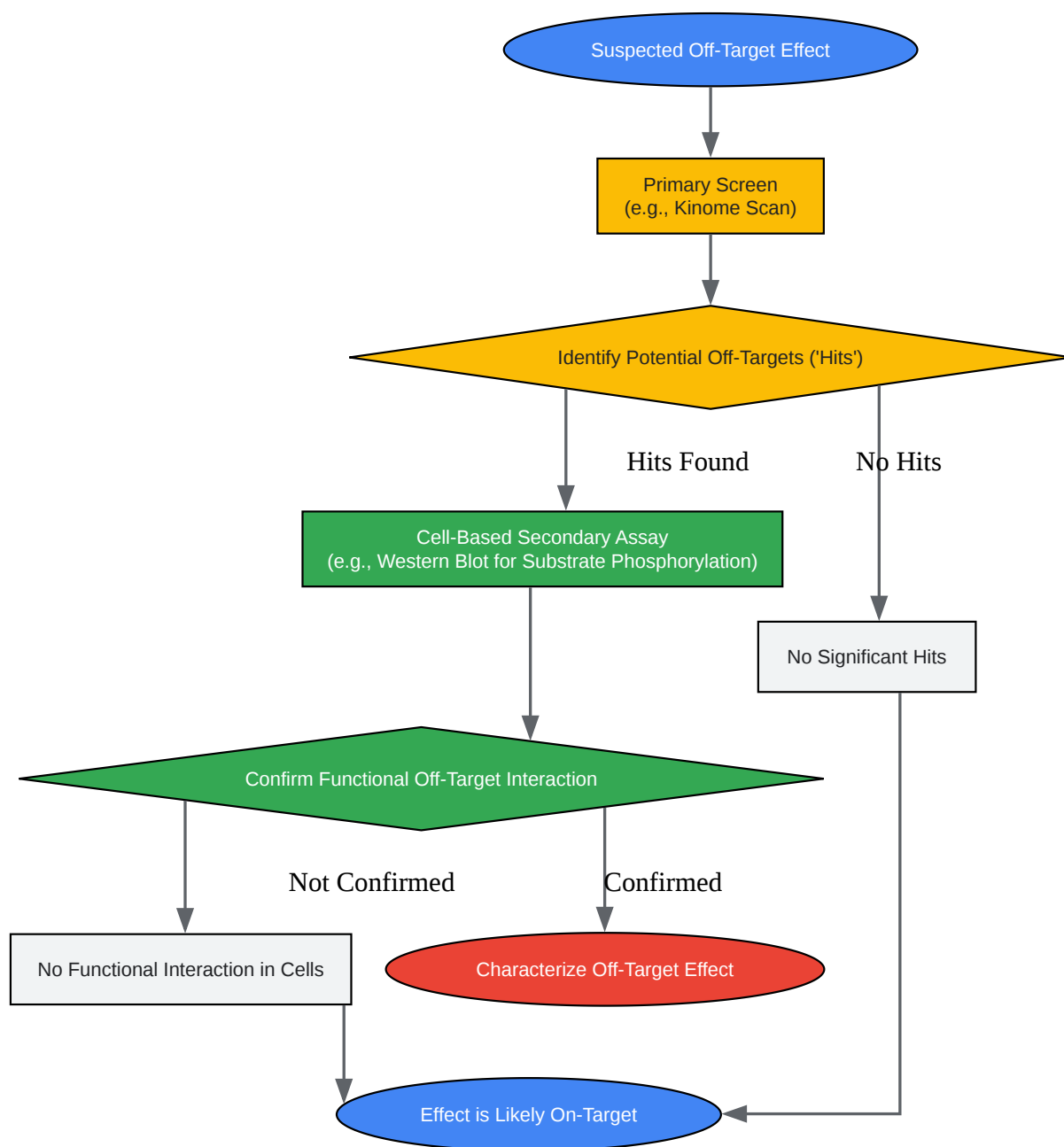
This protocol provides a method to confirm if a potential off-target identified in a primary screen is functionally relevant in a cellular context.

- Cell Culture and Treatment:
 - Select a cell line that expresses the potential off-target kinase.
 - Plate the cells and allow them to adhere.
 - Treat the cells with a range of concentrations of **PF-06685249** (e.g., 0.1, 1, and 10 μ M) for a specified time (e.g., 1-2 hours). Include a vehicle control (e.g., DMSO).
- Cell Lysis:
 - After treatment, wash the cells with cold PBS.
 - Lyse the cells in a suitable lysis buffer (e.g., RIPA buffer) supplemented with protease and phosphatase inhibitors.[\[4\]](#)
- Protein Quantification: Determine the total protein concentration of each cell lysate using a standard method like the BCA or Bradford assay.[\[4\]](#)
- Western Blotting:
 - Separate equal amounts of protein from each sample by SDS-PAGE and transfer to a PVDF or nitrocellulose membrane.
 - Probe the membrane with a primary antibody specific for the phosphorylated form of a known substrate of the potential off-target kinase.
 - Probe a separate membrane (or strip and re-probe the same membrane) with an antibody for the total amount of the substrate and the off-target kinase as loading controls.

- Data Analysis: Quantify the band intensities and normalize the phosphorylated substrate levels to the total substrate levels. A change in the phosphorylation status of the substrate in response to **PF-06685249** treatment would suggest a functional off-target interaction.

Mandatory Visualizations





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References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. Selective Activation of AMPK \$\beta\$ 1-Containing Isoforms Improves Kidney Function in a Rat Model of Diabetic Nephropathy - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [3. caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- [4. benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- [5. benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
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